

Application Notes and Protocols for Assessing the Therapeutic Potential of Oxaloacetic Acid

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Compound of Interest

Compound Name: Oxalacetic acid

Cat. No.: B7770685

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

Oxaloacetic acid (OAA), a key intermediate in the citric acid cycle, is gaining significant attention for its therapeutic potential across a spectrum of diseases, including neurodegenerative disorders, metabolic diseases, and cancer.^{[1][2]} Its multifaceted mechanism of action involves modulating cellular metabolism, reducing oxidative stress, and influencing key signaling pathways.^{[1][3]} These application notes provide a comprehensive guide to designing and executing experiments to evaluate the therapeutic efficacy of OAA.

Rationale for Therapeutic Use

OAA's therapeutic potential stems from its central role in cellular metabolism. It is involved in gluconeogenesis, the urea cycle, amino acid synthesis, and fatty acid synthesis.^[4] By influencing these pathways, OAA can potentially correct metabolic dysfunctions associated with various diseases.

- **Neuroprotection:** OAA has demonstrated neuroprotective effects in models of ischemic stroke, Alzheimer's disease, and Parkinson's disease. It is believed to work by reducing glutamate excitotoxicity, enhancing mitochondrial function, and promoting neurogenesis.
- **Cancer Therapy:** In oncology, OAA is being investigated for its ability to disrupt the altered metabolism of cancer cells. It can inhibit the Warburg effect by blocking glutamine and

glucose metabolism, which are crucial energy sources for tumor cells, and can induce apoptosis.

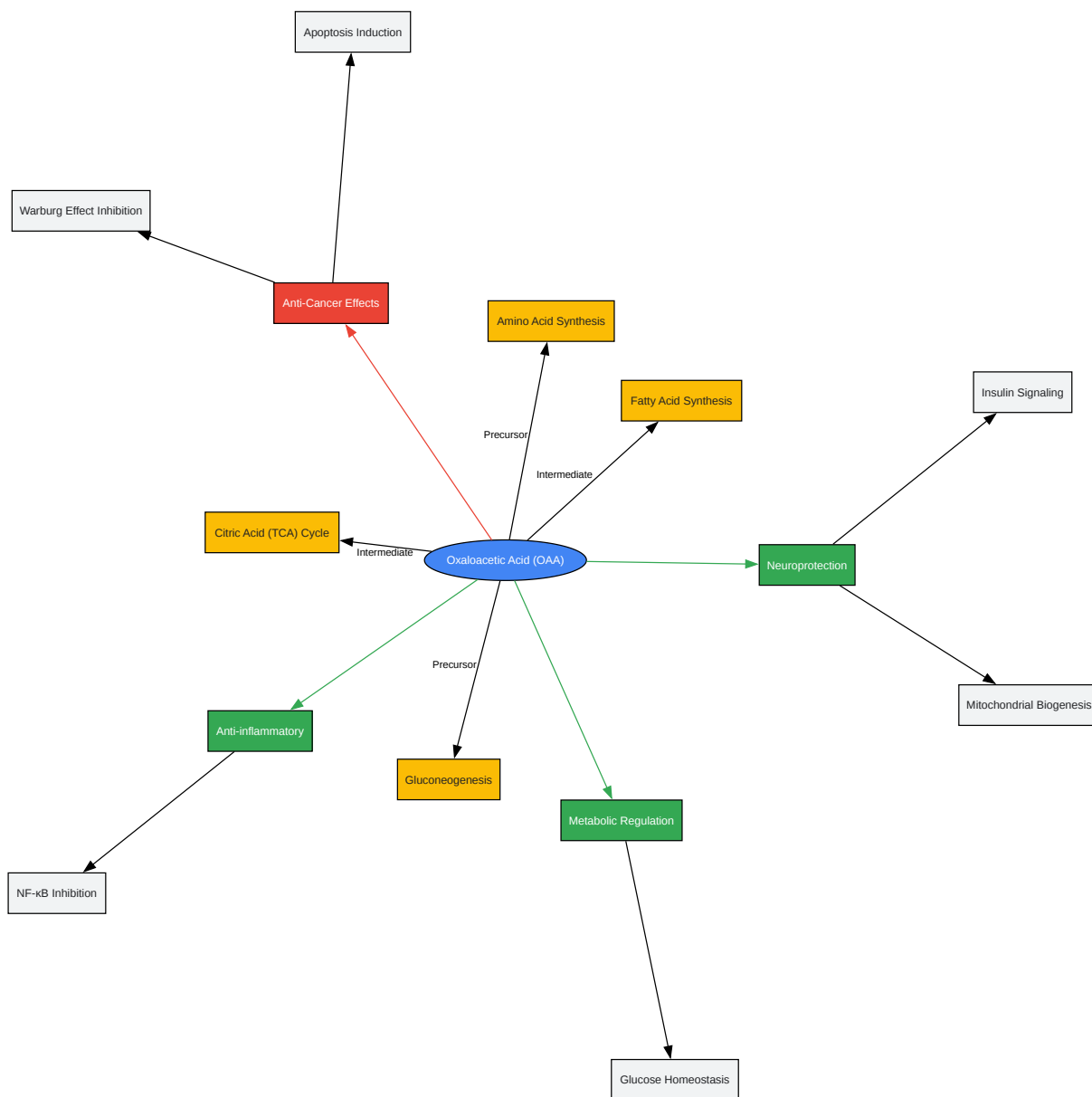
- **Metabolic Disorders:** OAA's role in gluconeogenesis and the citric acid cycle makes it a candidate for managing metabolic disorders like diabetes and obesity. It may help regulate blood sugar levels and improve insulin sensitivity.
- **Anti-inflammatory and Anti-aging Effects:** OAA has been shown to reduce inflammation and oxidative stress, which are hallmarks of aging and many chronic diseases. It may also mimic the effects of calorie restriction, a known longevity-promoting intervention.
- **Bone Regeneration:** Recent studies suggest OAA can promote the differentiation of stem cells into bone-forming cells, indicating its potential in regenerative medicine.

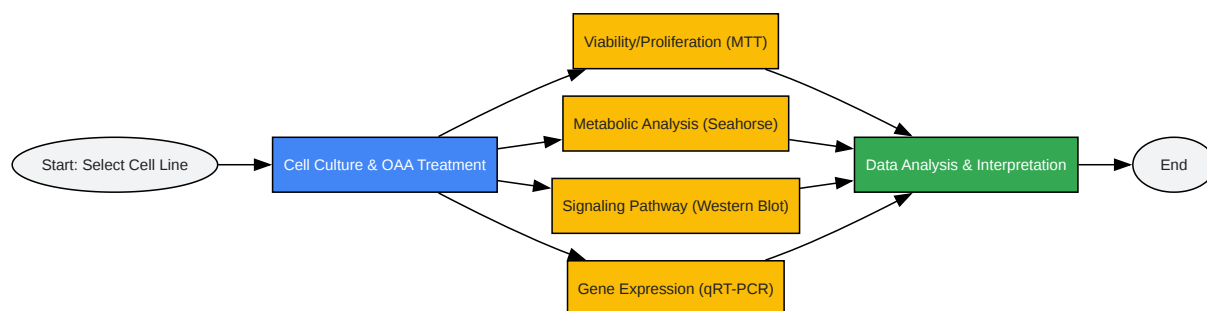
Key Signaling Pathways Modulated by Oxaloacetic Acid

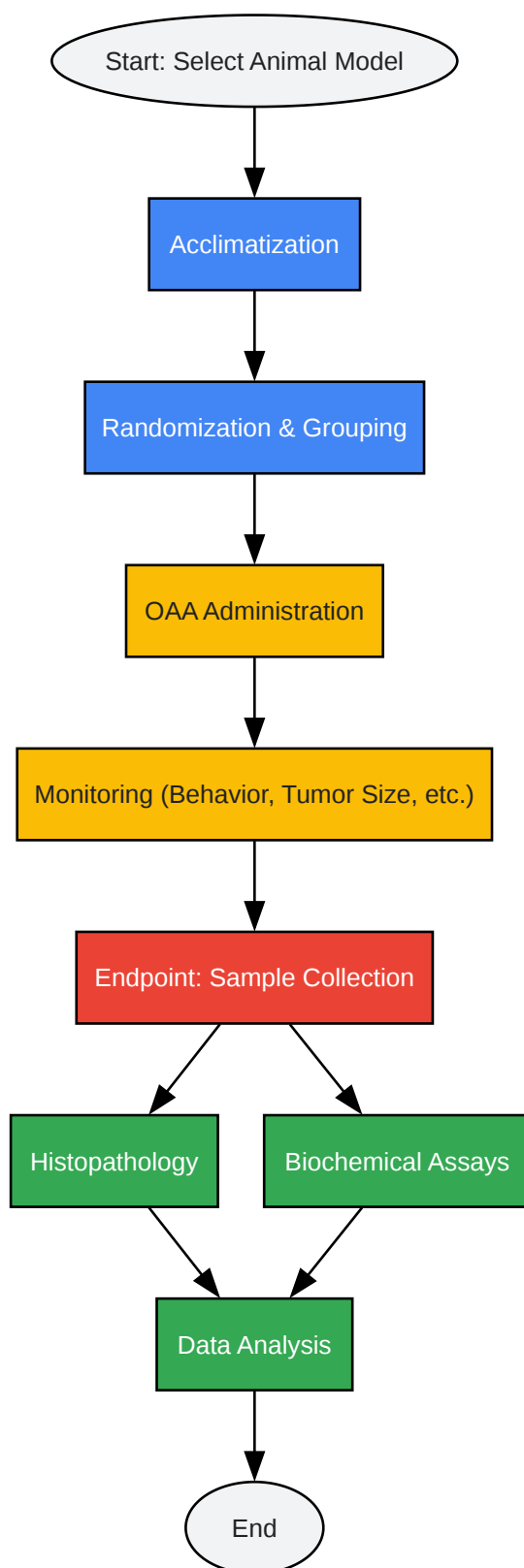
Understanding the signaling pathways affected by OAA is crucial for designing targeted experiments.

- **Mitochondrial Biogenesis and Bioenergetics:** OAA can enhance mitochondrial function by upregulating key proteins involved in mitochondrial biogenesis.
- **Insulin Signaling Pathway:** OAA has been shown to activate the insulin signaling pathway, which is important for glucose metabolism and cell growth.
- **Inflammation Pathways:** OAA can reduce neuroinflammation by lowering the activation of nuclear factor κ B (NF- κ B).
- **Cancer Metabolism Pathways:** OAA can inhibit glycolysis in cancer cells by suppressing the Akt/HIF pathway and can also influence the JNK/c-Jun-FoxO1 axis to promote apoptosis.

Below is a diagram illustrating the central role of Oxaloacetic Acid in cellular metabolism and its influence on various therapeutic pathways.







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